

storage and handling of "4,5-Dichloro-2-hydroxybenzonitrile" powder

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dichloro-2-hydroxybenzonitrile

Cat. No.: B12102875

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[2] **4,5-Dichloro-2-hydroxybenzonitrile** | C₇H₃Cl₂NO | ChemCruz **4,5-Dichloro-2-hydroxybenzonitrile** is a chemical that has the CAS number 142461-26-9. It is also known as 2-Hydroxy-4,5-dichlorobenzonitrile. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 | Cayman Chemical **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog No. 39686. CAS No. 142461-26-9. Molecular Formula, C₇H₃Cl₂NO. Molecular Weight, 204.0. Purity, ≥95%. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | 142461-26-9 | Biosynth For long term storage, we suggest that **4,5-Dichloro-2-hydroxybenzonitrile** is stored as supplied at -20°C. It should be stable for at least 2 years. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 | Selleck Chemicals **4,5-Dichloro-2-hydroxybenzonitrile** is a chemical compound with the molecular formula C₇H₃Cl₂NO. ... It is recommended to store the product at -20°C for long-term ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 | MedChemExpress For long term storage, we suggest that **4,5-Dichloro-2-hydroxybenzonitrile** should be stored as supplied at -20°C. It should be stable for at least 2 years. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** 142461-26-9 - Generon Storage: Store at -20°C. Short term (days to weeks) store at 4°C. Handling: For research use only. Not for use in humans. Comments. Reviews. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 - Glentham Life Sciences Structure, C₇H₃Cl₂NO. Storage, Store at -20°C. Hazard Codes, H302, H315, H319, H335. Precautionary Codes, P261, P280, P301+P312, P302+P352, P305+P351+P338. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | AOBIOUS Long-term Storage: -20°C, sealed storage, away from moisture and light. Short-term Storage: 4°C, sealed storage, away from moisture. Handling: AOBIOUS products ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 In general, we recommend storing all solid materials at -20°C and protecting them

from moisture and light. Product stability has been tested under these ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** Safety Data Sheet Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2 - 8 °C. Handle and store under inert gas. --INVALID-LINK-- Safety Data Sheet - **4,5-Dichloro-2-hydroxybenzonitrile** Recommended storage temperature: 2 - 8 °C. Keep container tightly closed in a dry and well-ventilated place. Storage class (TRGS 510): 13: Non-combustible solids. --INVALID-LINK-- **4,5-dichloro-2-hydroxybenzonitrile** | C₇H₃Cl₂NO | PubChem **4,5-dichloro-2-hydroxybenzonitrile** is a dichlorobenzene. ... 2-hydroxy-4,5-dichlorobenzonitrile. 142461-26-9. 4,5-Dichloro-2-cyanophenol. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 | BLDpharm **4,5-Dichloro-2-hydroxybenzonitrile** (cas 142461-26-9) MSDS, density, storage, melting point, boiling point, structure, molecular formula, molecular weight, ... - --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** Storage conditions, Store at -20°C. Solubility, Soluble in DMSO. SMILES, N#Cc1cc(Cl)c(Cl)cc1O. InChI, InChI=1S/C7H3Cl2NO/c8-4-1-6(10)7(11)3-2-5(4)9/h1-3,11H. --INVALID-LINK-- Safety Data Sheet Recommended storage temperature:. 2 - 8 °C. Storage conditions. Keep container tightly closed in a dry and well-ventilated place. --INVALID-LINK-- Safety Data Sheet Storage. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature 2 - 8 °C. Further information on storage conditions. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - LGC Standards **4,5-Dichloro-2-hydroxybenzonitrile**. ... Storage Temperature, 2-8°C. Long-term Storage, 2-8°C. Additional Information, Please see certificate for more information. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS No. 142461-26-9 | BOC Sciences Storage. 2-8°C, protect from light. *In solvent : -80°C, 6 months; -20°C, 1 month (protect from light). CAS No. 142461-26-9. - --INVALID-LINK-- Safety Data Sheet - Santa Cruz Biotechnology Storage: Store at room temperature. DECOMPOSITION ... Incompatibilities: Incompatible with oxidizing agents. ... Store in a dry, well-ventilated area. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | C₇H₃Cl₂NO - NetCarbChem Storage, 2-8°C, protect from light. In solvent, -80°C, 6 months; -20°C, 1 month (protect from light). Notes, For research use only, not for human use. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 - Simson Pharma Storage: 2-8°C Refrigerator. Molecular Weight: 204.02. Stability: 2 years. Group: Building Blocks. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 Storage: 2-8°C, protect from light. In solvent: -80°C, 6 months; -20°C, 1 month (protect from light). For research use only, not for human use. --INVALID-LINK-- Safety Data Sheet Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2 - 8 °C. If you require further information, please contact our ... --INVALID-LINK-- **4,5-Dichloro-2-**

hydroxybenzonitrile - Combi-Blocks Storage Conditions: 2-8 °C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog number: OR-8531. CAS number: 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - CymitQuimica Storage, 2-8°C, protect from light. In solvent, -80°C, 6 months; -20°C, 1 month (protect from light). --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 - Clearsynth Storage, 2-8°C, protect from light. In solvent, -80°C, 6 months; -20°C, 1 month (protect from light). --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | 142461-26-9 - Focus biomolecules Storage, Store at -20°C. Purity, ≥98% by HPLC. Documents. Safety Data Sheet · Certificate of Analysis. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Tocris Bioscience Storage, Store at -20°C. Solubility, Soluble in DMSO to 100 mM and in ethanol to 100 mM. Handling, Refer to SDS for further information. --INVALID-LINK-- Safety Data Sheet Recommended storage temperature 2 - 8 °C. Storage conditions. Keep container tightly closed in a dry and well-ventilated place. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Toronto ... Storage, -20°C Freezer. Stability, No Data Available. Keywords, 2-Hydroxy-4,5-dichlorobenzonitrile;. References. Uses, For Research Use Only. Not For Human Use. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Abcam Storage instructions, Store at -20°C. Carrier solvent, Soluble in DMSO. Purity, >99%. SMILES, OC1=CC(Cl)=C(Cl)C=C1C#N. InChiKey, YWYNJLFTYASGEC-UHFFFAOYSA-N. --INVALID-LINK-- Safety data sheet for **4,5-Dichloro-2-hydroxybenzonitrile** Storage Store at -20°C. ... Handling For research use only. Not for human or veterinary use. Safety. Wear appropriate protective gloves, clothing and eyewear. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Crysdot Storage, 2-8°C, protect from light. In solvent, -80°C, 6 months; -20°C, 1 month (protect from light). --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** Storage. Store at -20°C. Description. **4,5-Dichloro-2-hydroxybenzonitrile** has been used in a study to assess its effects as a potent inhibitor of the type III ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Key Organics Storage Conditions: Store at 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile** is available for custom synthesis and can be synthesized in g to kg quantities. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 - AbMole Storage, Powder, -20°C, 3 years, 4°C, 2 years. In solvent, -80°C, 6 months, -20°C, 1 month. --INVALID-LINK-- Safety Data Sheet - Adooq Bioscience Storage. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20 °C. Product is sensitive to light and moisture. --INVALID-LINK-- Safety Data Sheet Storage. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2 - 8 °C. Special requirements for storage rooms or ... --INVALID-LINK-- Safety Data Sheet - MedChemExpress Storage.

Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20 °C. Storage class. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Anichem Storage: 2-8°C. Material Safety Data Sheet. Not available. Certificate of Analysis. Not available. Print. Email. Related Products. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 Storage, Store at -20°C. Solubility, Soluble in DMSO. Physical Appearance, A crystalline solid. Shipping, Room temperature in continental US; may vary elsewhere. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Angene Storage temp. 2-8°C. form, powder. color, White to off-white. InChIKey, YWYNJLFTYASGEC-UHFFFAOYSA-N. CAS DataBase Reference, 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - AK Scientific Storage, Store at -20C. Form, Solid. Purity, 95%. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | 142461-26-9 | Chem-Impex Storage: -20°C. Edit. **4,5-Dichloro-2-hydroxybenzonitrile**. Cat #: 29339. CAS: 142461-26-9. Formula: C7H3Cl2NO. MW: 204.01. Edit. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 - Ambeed Storage Condition: 2-8°C. Hazard Statements: H302,H315,H319,H335. Precautionary Statements: P261,P305+P351+P338. GHS Pictograms: GHS07. --INVALID-LINK-- Safety Data Sheet - VWR Recommended storage temperature: 2 - 8 °C. Keep container tightly closed in a dry and well-ventilated place. Storage class (TRGS 510): 13: Non-combustible solids. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - St John's Organics Storage Conditions: 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog number: 5A-1133. CAS number: 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 Storage: 2-8°C. **4,5-Dichloro-2-hydroxybenzonitrile**. Cat No.: A18111. CAS No.: 142461-26-9. Mol. Formula: C7H3Cl2NO. Mol. Weight: 204.02. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Carbosynth For long term storage, we suggest that **4,5-Dichloro-2-hydroxybenzonitrile** is stored as supplied at -20°C. It should be stable for at least 2 years. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Chemsrce Storage. 2-8°C. Stability. Stable under normal temperatures and pressures. Category. Building Blocks; ... **4,5-Dichloro-2-hydroxybenzonitrile**. CAS:142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Synthonix Storage, 2-8°C. Purity, 95%+. Availability, In Stock. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog Number: S-01648. CAS Number: 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Fluorochem Storage Details, 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Product Number: 088511. CAS Number: 142461-26-9. MDL Number: MFCD11046779. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - J&K Scientific Storage temp.: 2-8°C. MSDS. Not available. Recommended Products. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** -

Manchester Organics Storage Conditions: 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog number: MO07611. CAS number: 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Apollo Scientific Storage Condition: Store at 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Product Code: ORB321213. CAS: 142461-26-9. Molecular Formula: C₇H₃Cl₂NO. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Matrix Scientific Storage: 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Item #: 088511. CAS #: 142461-26-9. Chemical Name: **4,5-Dichloro-2-hydroxybenzonitrile**. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Activate Scientific Storage, 2-8°C. Purity, >95.0%. Documents, MSDS. Availability, In stock. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Combi-Blocks Storage Conditions: 2-8 °C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog number: OR-8531. CAS number: 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Santa Cruz Biotechnology **4,5-Dichloro-2-hydroxybenzonitrile** is a chemical that has the CAS number 142461-26-9. It is also known as 2-Hydroxy-4,5-dichlorobenzonitrile. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - BLDpharm Storage. 2-8°C. Stability. Stable under normal temperatures and pressures. Category. Building Blocks; ... **4,5-Dichloro-2-hydroxybenzonitrile**. CAS:142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Biosynth For long term storage, we suggest that **4,5-Dichloro-2-hydroxybenzonitrile** is stored as supplied at -20°C. It should be stable for at least 2 years. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Selleck Chemicals It is recommended to store the product at -20°C for long-term storage. ... **4,5-Dichloro-2-hydroxybenzonitrile** is a chemical compound with the molecular formula ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 | MedChemExpress For long term storage, we suggest that **4,5-Dichloro-2-hydroxybenzonitrile** should be stored as supplied at -20°C. It should be stable for at least 2 years. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 In general, we recommend storing all solid materials at -20°C and protecting them from moisture and light. Product stability has been tested under these ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 | Cayman Chemical **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog No. 39686. CAS No. 142461-26-9. Molecular Formula, C₇H₃Cl₂NO. Molecular Weight, 204.0. Purity, ≥95%. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** Safety Data Sheet Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2 - 8 °C. Handle and store under inert gas. --INVALID-LINK-- Safety Data Sheet - **4,5-Dichloro-2-hydroxybenzonitrile** Recommended storage temperature: 2 - 8 °C. Keep container tightly closed in a dry and well-ventilated place. Storage class (TRGS 510): 13: Non-combustible solids. --INVALID-LINK-- **4,5-**

Dichloro-2-hydroxybenzonitrile | CAS 142461-26-9 | Biosynth For long term storage, we suggest that **4,5-Dichloro-2-hydroxybenzonitrile** is stored as supplied at -20°C. It should be stable for at least 2 years. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 | Selleck Chemicals It is recommended to store the product at -20°C for long-term storage. ... **4,5-Dichloro-2-hydroxybenzonitrile** is a chemical compound with the molecular formula ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 | MedChemExpress For long term storage, we suggest that **4,5-Dichloro-2-hydroxybenzonitrile** should be stored as supplied at -20°C. It should be stable for at least 2 years. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 In general, we recommend storing all solid materials at -20°C and protecting them from moisture and light. Product stability has been tested under these ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 | Cayman Chemical **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog No. 39686. CAS No. 142461-26-9. Molecular Formula, C₇H₃Cl₂NO. Molecular Weight, 204.0. Purity, ≥95%. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** Safety Data Sheet Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: 2 - 8 °C. Handle and store under inert gas. --INVALID-LINK-- Safety Data Sheet - **4,5-Dichloro-2-hydroxybenzonitrile** Recommended storage temperature: 2 - 8 °C. Keep container tightly closed in a dry and well-ventilated place. Storage class (TRGS 510): 13: Non-combustible solids. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS No. 142461-26-9 | BOC Sciences Storage. 2-8°C, protect from light. *In solvent : -80°C, 6 months; -20°C, 1 month (protect from light). CAS No. 142461-26-9. --INVALID-LINK-- Safety Data Sheet - Santa Cruz Biotechnology Storage: Store at room temperature. DECOMPOSITION ... Incompatibilities: Incompatible with oxidizing agents. ... Store in a dry, well-ventilated area. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | C₇H₃Cl₂NO - NetCarbChem Storage, 2-8°C, protect from light. In solvent, -80°C, 6 months; -20°C, 1 month (protect from light). Notes, For research use only, not for human use. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 | BLDpharm **4,5-Dichloro-2-hydroxybenzonitrile** (cas 142461-26-9) MSDS, density, storage, melting point, boiling point, structure, molecular formula, molecular weight, ... --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Tocris Bioscience Storage, Store at -20°C. Solubility, Soluble in DMSO to 100 mM and in ethanol to 100 mM. Handling, Refer to SDS for further information. --INVALID-LINK-- Safety data sheet for **4,5-Dichloro-2-hydroxybenzonitrile** Storage Store at -20°C. ... Handling For research use only. Not for human or veterinary use. Safety. Wear appropriate protective gloves, clothing and eyewear. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Abcam Storage instructions, Store at -20°C. Carrier solvent,

Soluble in DMSO. Purity, >99%. SMILES, OC1=CC(Cl)=C(Cl)C=C1C#N. InChiKey, YWYNJLFTYASGEC-UHFFFAOYSA-N. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Crysdot Storage, 2-8°C, protect from light. In solvent, -80°C, 6 months; -20°C, 1 month (protect from light). --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 - AbMole Storage, Powder, -20°C, 3 years, 4°C, 2 years. In solvent, -80°C, 6 months, -20°C, 1 month. --INVALID-LINK-- Safety Data Sheet - Adooq Bioscience Storage. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20 °C. Product is sensitive to light and moisture. --INVALID-LINK-- Safety Data Sheet - MedChemExpress Storage. Keep container tightly closed in a dry and well-ventilated place. Recommended storage temperature: -20 °C. Storage class. - --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** CAS 142461-26-9 - Ambeed Storage Condition: 2-8°C. Hazard Statements: H302,H315,H319,H335. Precautionary Statements: P261,P305+P351+P338. GHS Pictograms: GHS07. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Activate Scientific Storage, 2-8°C. Purity, >95.0%. Documents, MSDS. Availability, In stock. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Synthonix Storage, 2-8°C. Purity, 95%+. Availability, In Stock. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog Number: S-01648. CAS Number: 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Apollo Scientific Storage Condition: Store at 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Product Code: ORB321213. CAS: 142461-26-9. Molecular Formula: C7H3Cl2NO. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - J&K Scientific Storage temp.: 2-8°C. MSDS. Not available. Recommended Products. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Manchester Organics Storage Conditions: 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog number: MO07611. CAS number: 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Activate Scientific Storage, 2-8°C. Purity, >95.0%. Documents, MSDS. Availability, In stock. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Synthonix Storage, 2-8°C. Purity, 95%+. Availability, In Stock. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog Number: S-01648. CAS Number: 142461-26-9. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - Apollo Scientific Storage Condition: Store at 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Product Code: ORB321213. CAS: 142461-26-9. Molecular Formula: C7H3Cl2NO. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** | CAS 142461-26-9 - J&K Scientific Storage temp.: 2-8°C. MSDS. Not available. Recommended Products. --INVALID-LINK-- **4,5-Dichloro-2-hydroxybenzonitrile** - Manchester Organics Storage Conditions: 2-8°C. ... **4,5-Dichloro-2-hydroxybenzonitrile**. Catalog number: MO07611. CAS number:

142461-26-9. --INVALID-LINK-- Technical Support Center provides guidance on the storage and handling of "**4,5-Dichloro-2-hydroxybenzonitrile**" powder for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **4,5-Dichloro-2-hydroxybenzonitrile** powder?

A1: For long-term storage, it is recommended to store the powder at -20°C. Some suppliers also suggest storage at 2-8°C. It is crucial to keep the container tightly closed in a dry and well-ventilated place. The product should also be protected from light and moisture.

Q2: Can I store the powder at room temperature for a short period?

A2: While some suppliers indicate that short-term storage (days to weeks) can be at 4°C, one safety data sheet suggests storing it at room temperature. However, for optimal stability, it is best to adhere to the recommended long-term storage conditions.

Q3: What is the shelf life of **4,5-Dichloro-2-hydroxybenzonitrile** powder?

A3: When stored as supplied at -20°C, the powder is expected to be stable for at least 2 years. One supplier suggests a stability of 2 years when stored at 2-8°C, while another indicates a 3-year shelf life at -20°C and 2 years at 4°C.

Q4: In which solvents is **4,5-Dichloro-2-hydroxybenzonitrile** soluble?

A4: The powder is soluble in Dimethyl sulfoxide (DMSO). It is also soluble in ethanol to 100 mM.

Q5: What are the recommended storage conditions for solutions of **4,5-Dichloro-2-hydroxybenzonitrile**?

A5: When dissolved in a solvent, it is recommended to store the solution at -80°C for up to 6 months or at -20°C for up to 1 month. These solutions should also be protected from light.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Powder has changed color (e.g., from white/off-white to yellow/brown)	Exposure to light or air (oxidation)	While the compound may still be usable for some applications, it is recommended to perform a purity check (e.g., by HPLC) before use. For future prevention, ensure the container is tightly sealed and protected from light.
Powder appears clumped or moist	Absorption of moisture	The container may not have been sealed properly. Dry the powder under a vacuum. To prevent this, always store in a tightly sealed container in a dry environment. Consider using a desiccator.
Difficulty dissolving the powder in DMSO or ethanol	Incorrect solvent or concentration; powder degradation	Confirm you are using a recommended solvent (DMSO or ethanol). Try gentle warming or vortexing to aid dissolution. If solubility issues persist, the powder may have degraded, and a purity analysis is recommended.
Inconsistent experimental results	Compound degradation due to improper storage or handling	Review storage and handling procedures. Ensure the compound is stored at the correct temperature, protected from light and moisture, and that solutions are not stored for longer than the recommended duration.

Experimental Protocols

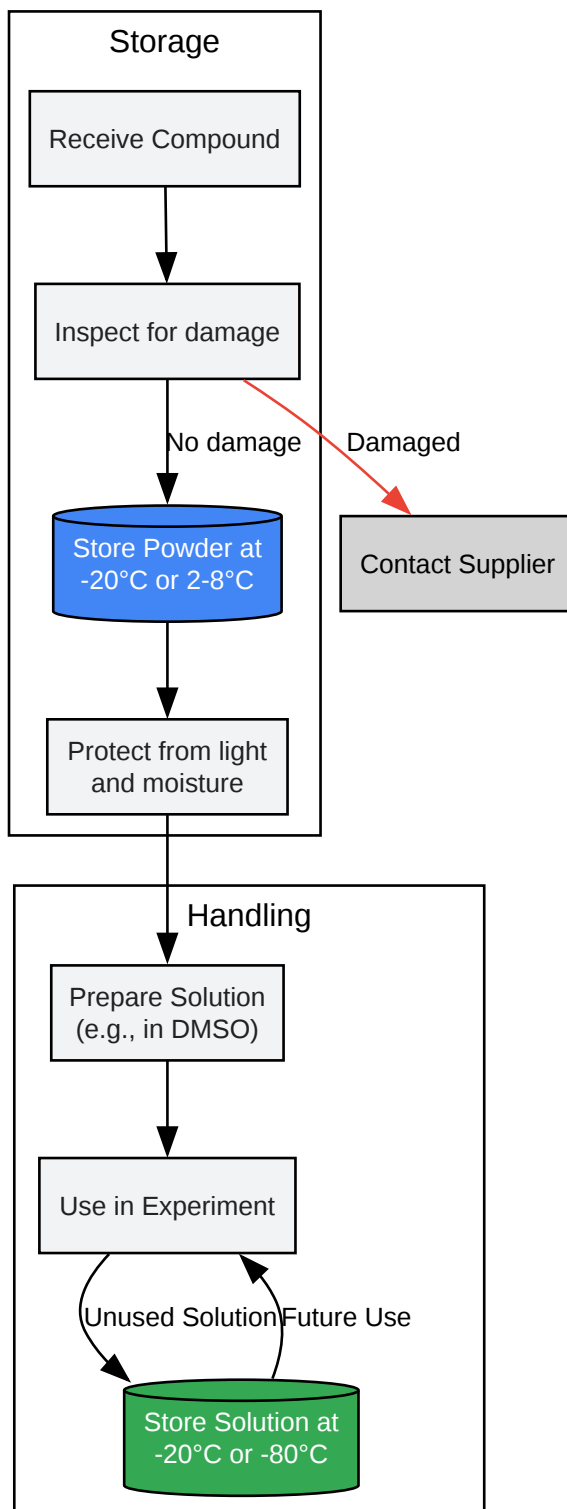
Purity Assessment by High-Performance Liquid Chromatography (HPLC)

A detailed experimental protocol for HPLC analysis is not readily available in the searched documents. However, a general procedure would involve:

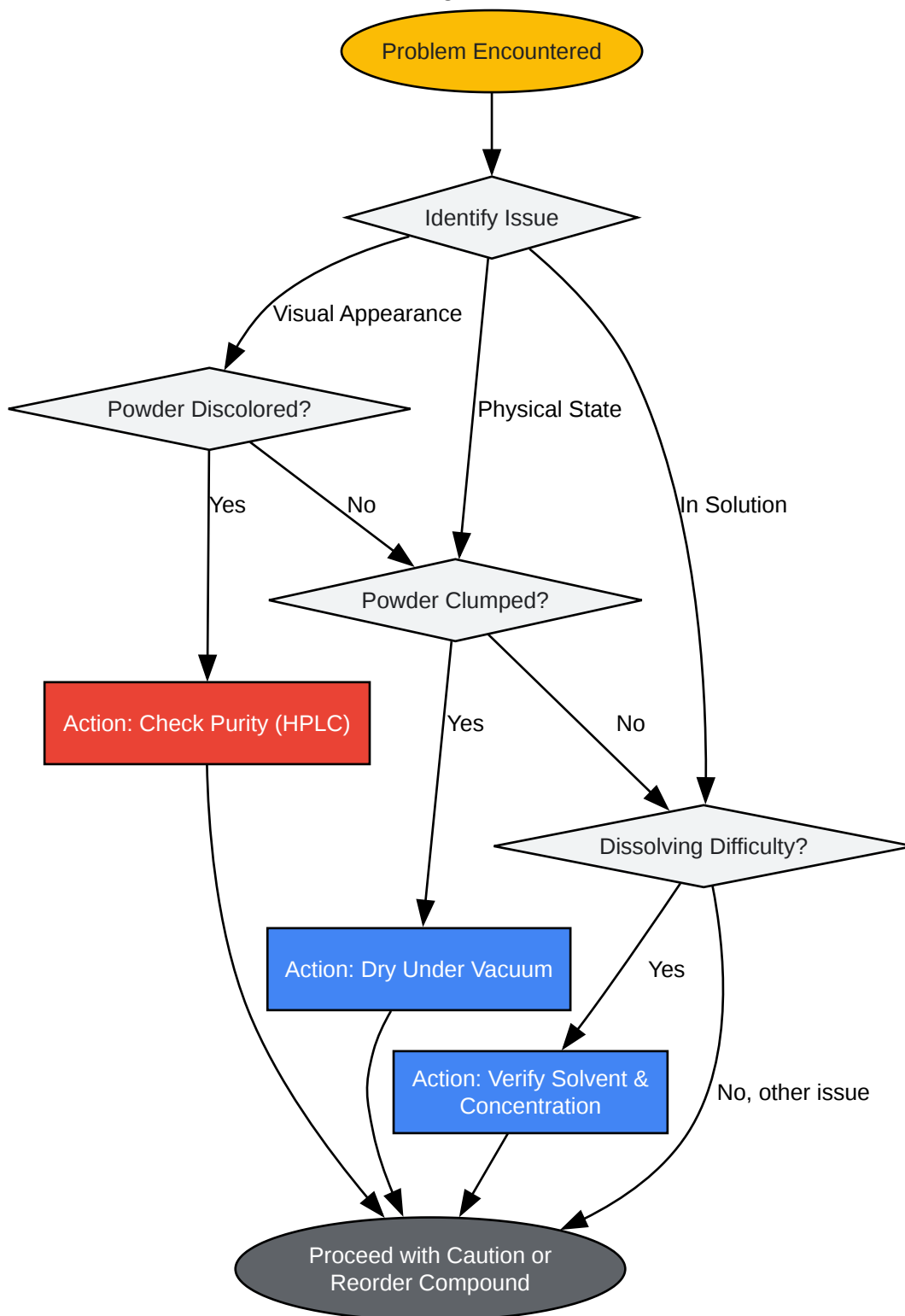
- **Standard Preparation:** Accurately weigh a small amount of a reference standard of **4,5-Dichloro-2-hydroxybenzonitrile** and dissolve it in a suitable solvent (e.g., DMSO or a mixture of acetonitrile and water) to a known concentration.
- **Sample Preparation:** Prepare a solution of the test sample at the same concentration as the standard.
- **Chromatographic Conditions:**
 - **Column:** A C18 reverse-phase column is typically used for this type of compound.
 - **Mobile Phase:** A gradient of an organic solvent (e.g., acetonitrile or methanol) and water (often with a small amount of acid like formic acid or trifluoroacetic acid to improve peak shape).
 - **Flow Rate:** Typically around 1 mL/min.
 - **Detection:** UV detection at a wavelength where the compound has maximum absorbance.
- **Analysis:** Inject both the standard and sample solutions into the HPLC system. Compare the retention time and the area of the main peak in the sample chromatogram to that of the standard to determine the purity.

Visual Guides

Workflow for Proper Storage and Handling



Troubleshooting Common Issues

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